

Tacrolimus stability testing under different storage conditions

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Compound of Interest

Compound Name: FK-506 (Tacrolimus)

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Tacrolimus Stability Technical Support Center

Welcome to the Tacrolimus Stability Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on common stability issues encountered during experiments involving tacrolimus.

Frequently Asked Questions (FAQs)

Q1: My tacrolimus is precipitating out of my aqueous solution. What is the cause and how can I fix it?

A1: Tacrolimus has very low aqueous solubility (approximately 4-12 µg/mL).^[1] Precipitation is a common issue and can be attributed to several factors:

- **Concentration:** Exceeding the solubility limit of tacrolimus in your aqueous medium will lead to precipitation.
- **Solvent Effects:** If tacrolimus was initially dissolved in an organic solvent (like ethanol or DMSO) and then diluted into an aqueous buffer, the sudden change in solvent polarity can cause it to "crash out" of solution.^[1]

- Temperature: Changes in temperature can affect solubility, although this is often a minor contributing factor.[\[1\]](#)
- pH: The pH of the aqueous solution can influence the stability and solubility of tacrolimus.[\[1\]](#)

Troubleshooting Tip: To enhance aqueous solubility, consider using a co-solvent system or a solubilizing agent like cyclodextrins.[\[1\]](#)[\[2\]](#)

Q2: What are the primary degradation pathways for tacrolimus in aqueous solutions?

A2: Tacrolimus is susceptible to several degradation pathways in aqueous media, including:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Hydrolysis: This is a major degradation route, especially in acidic and alkaline conditions, leading to the opening of the macrolide lactone ring.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Epimerization: Tacrolimus can undergo epimerization, which is a change in the stereochemistry at certain carbon atoms.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Dehydration and Isomerization: These are other potential transformations that can occur.[\[3\]](#)[\[5\]](#)

Q3: How does pH affect the stability of tacrolimus in an aqueous solution?

A3: The pH of the aqueous solution is a critical factor for tacrolimus stability. It exhibits maximum stability in a pH range of 3 to 5.[\[3\]](#)[\[6\]](#) Outside of this range, particularly under alkaline conditions (pH > 7), the rate of degradation through hydrolysis significantly increases.[\[1\]](#)[\[3\]](#)

Q4: What is the expected shelf-life of a tacrolimus aqueous solution?

A4: The shelf-life is highly dependent on concentration, pH, temperature, and light exposure. For example, a 0.3 mg/mL tacrolimus ophthalmic solution was found to be stable for at least 85 days when refrigerated (2-8°C) or frozen, but its concentration dropped below 90% after only 28 days when stored at 25°C.[\[7\]](#)[\[8\]](#) It is crucial to perform stability studies under your specific experimental conditions.

Q5: Should I be concerned about the type of container I use for storing tacrolimus solutions?

A5: Yes, the container material can impact the stability of tacrolimus solutions. It is recommended to avoid polyvinylchloride (PVC) containers due to the potential for adsorption of the drug onto the plastic, which can lead to a decrease in the effective concentration.[\[9\]](#)[\[10\]](#)[\[11\]](#) Glass or polyolefin containers are generally recommended for preparing and storing tacrolimus infusions.[\[9\]](#)[\[12\]](#)[\[13\]](#)

Troubleshooting Guides

Problem: Unexpected Loss of Tacrolimus Potency in My Assay

If you observe a decrease in the expected biological activity or a lower-than-expected concentration of tacrolimus, consider the following troubleshooting steps:

- Review Solution Preparation and Storage:
 - Was the solution prepared fresh?
 - At what temperature and for how long was it stored?
 - Was the container protected from light?[\[14\]](#)
 - What is the pH of your final aqueous solution?[\[3\]](#)[\[6\]](#)
- Investigate Potential for Degradation:
 - Refer to the degradation pathway diagram below to understand potential degradation products.
 - Consider performing a forced degradation study to identify potential issues under your experimental conditions (see experimental protocols).[\[1\]](#)[\[3\]](#)
- Analytical Confirmation:
 - Use a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), to quantify the concentration of intact tacrolimus and detect the presence of degradation products.[\[1\]](#)[\[15\]](#)

Problem: Visual Changes in Tacrolimus Solution (e.g., cloudiness, color change)

- **Cloudiness/Precipitation:** This indicates that the solubility of tacrolimus in your aqueous medium has been exceeded. Refer to the troubleshooting tips for precipitation in the FAQs. [\[1\]](#)
- **Color Change:** A change in the color of the solution could indicate a chemical transformation and degradation of tacrolimus.

Data Presentation

Table 1: Stability of Tacrolimus in Extemporaneously Compounded Oral Suspensions

Concentration	Vehicle	Storage Container	Temperature	Duration	Remaining Concentration	Reference
0.5 mg/mL	Ora-Plus and Simple Syrup, NF (equal amounts)	Glass and plastic amber bottles	24-26°C	56 days	≥ 98%	[16] [17] [18]
0.5 mg/mL	Oral Mix	Glass bottles and plastic syringes	5°C or 25°C	90 days	≥ 90%	[15]

Table 2: Stability of Tacrolimus in Ophthalmic Solutions

Concentration	Vehicle	Storage Container	Temperature	Duration	Stability	Reference
0.3 mg/mL	Eye drop solution	Polypropylene bottles	25°C	20 days	Stable (≥ 90%)	[7][8]
0.3 mg/mL	Eye drop solution	Polypropylene bottles	2-8°C	85 days	Stable (≥ 90%)	[7][8]
0.3 mg/mL	Eye drop solution	Polypropylene bottles	-15 to -25°C	85 days	Stable (≥ 90%)	[7][8]
0.2 mg/mL & 1 mg/mL	Preservative-free formulation	Multidose eyedropper	5°C	9 months	Stable	[19]
0.2 mg/mL & 1 mg/mL	Preservative-free formulation	Multidose eyedropper	25°C & 35°C	-	Signs of chemical instability	[19]

Table 3: Stability of Tacrolimus in Intravenous Solutions

Concentration	Diluent	Storage Container	Temperature	Duration	Stability	Reference
0.001 mg/mL	0.9% Sodium Chloride	Polyolefin bags	Room Temperature (20-25°C)	24 hours	Stable ($\geq$ 90%)	[9][12]
0.001 mg/mL	5% Dextrose	Polyolefin bags	Room Temperature (20-25°C)	48 hours	Stable ($\geq$ 90%)	[9][12]
0.01 & 0.1 mg/mL	0.9% NaCl or 5% Dextrose	Polyolefin bags	Room Temperature (20-25°C)	48 hours	Stable ($\geq$ 90%)	[9][12]
2, 4, & 8 µg/mL	0.9% Sodium Chloride	Excel bags	23°C or 4°C	9 days	Stable (no > 6% loss)	[20]

Experimental Protocols

Key Experiment: Forced Degradation Study of Tacrolimus in Aqueous Solution

This protocol outlines a forced degradation study to investigate the stability of tacrolimus under various stress conditions.

Materials:

- Tacrolimus stock solution (e.g., in ethanol or DMSO)
- Aqueous buffers at different pH values (e.g., pH 3, 5, 7, 9)
- 0.1 M Hydrochloric Acid (for acidic hydrolysis)
- 0.1 M Sodium Hydroxide (for basic hydrolysis)

- 3% Hydrogen Peroxide (for oxidative stress)
- HPLC system with a suitable C18 column and UV detector
- Incubator or water bath
- Photostability chamber

Procedure:

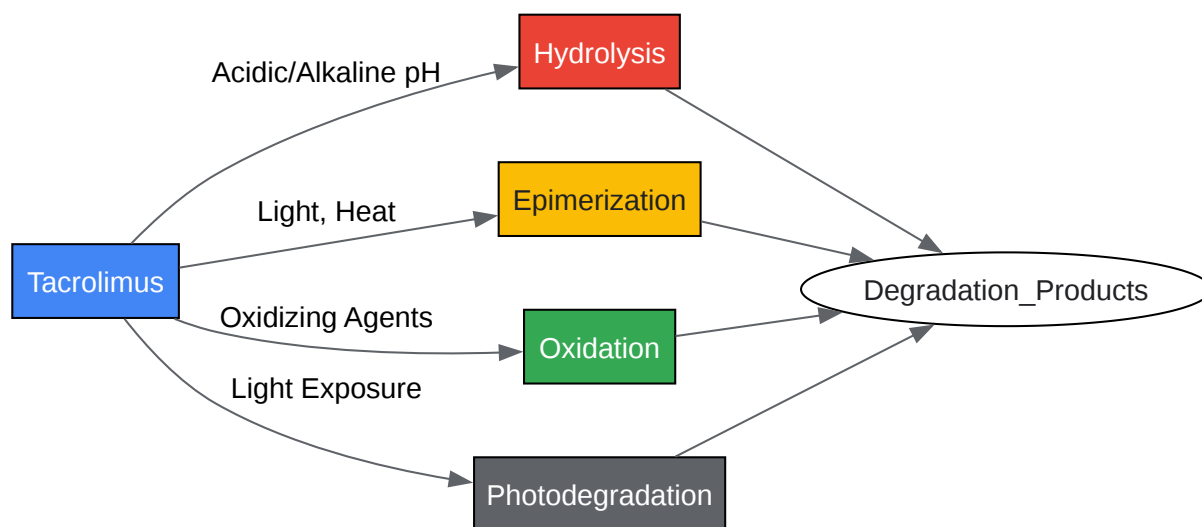
- Acidic and Basic Hydrolysis:
 - Dilute the tacrolimus stock solution in aqueous buffers of varying pH to achieve the desired final concentration.
 - For more aggressive hydrolysis, use 0.1 M HCl and 0.1 M NaOH.
 - Incubate the solutions at a controlled temperature (e.g., 60°C) for a defined period (e.g., 4 hours).[\[15\]](#)
 - At each time point, withdraw an aliquot, neutralize if necessary, and analyze by HPLC.
- Oxidative Degradation:
 - Dilute the tacrolimus stock solution in an aqueous solution containing 3% hydrogen peroxide.[\[1\]](#)[\[15\]](#)
 - Incubate at room temperature for a defined period.
 - Withdraw aliquots at specified time points and analyze by HPLC.
- Thermal Degradation:
 - Dilute the tacrolimus stock solution in a stable aqueous buffer (e.g., pH 5).
 - Incubate the solution at an elevated temperature (e.g., 60°C).[\[1\]](#)
 - Withdraw aliquots at specified time points and analyze by HPLC.

- Photodegradation:
 - Dilute the tacrolimus stock solution in a stable aqueous buffer.
 - Expose the solution to a light source in a photostability chamber (e.g., artificial sunlight).[\[1\]](#)
[\[3\]](#)
 - Keep a control sample wrapped in aluminum foil to protect it from light.
 - Withdraw aliquots from both the exposed and control samples at specified time points and analyze by HPLC.

Analysis:

For each condition, compare the chromatograms of the stressed samples to a reference standard of unstressed tacrolimus. A decrease in the peak area of the parent drug and the appearance of new peaks indicate degradation.

Mandatory Visualization



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Caption: Major degradation pathways of tacrolimus.

Caption: Troubleshooting workflow for tacrolimus stability issues.

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